

Stability issues with Pomalidomide-PEG6-Butyl Iodide in cell culture media

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Compound of Interest

Compound Name: Pomalidomide-PEG6-Butyl Iodide

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Technical Support Center: Pomalidomide-PEG6-Butyl Iodide

This technical support center provides troubleshooting guidance and frequently asked questions for researchers using **Pomalidomide-PEG6-Butyl Iodide** in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Pomalidomide-PEG6-Butyl Iodide** and what is its primary application?

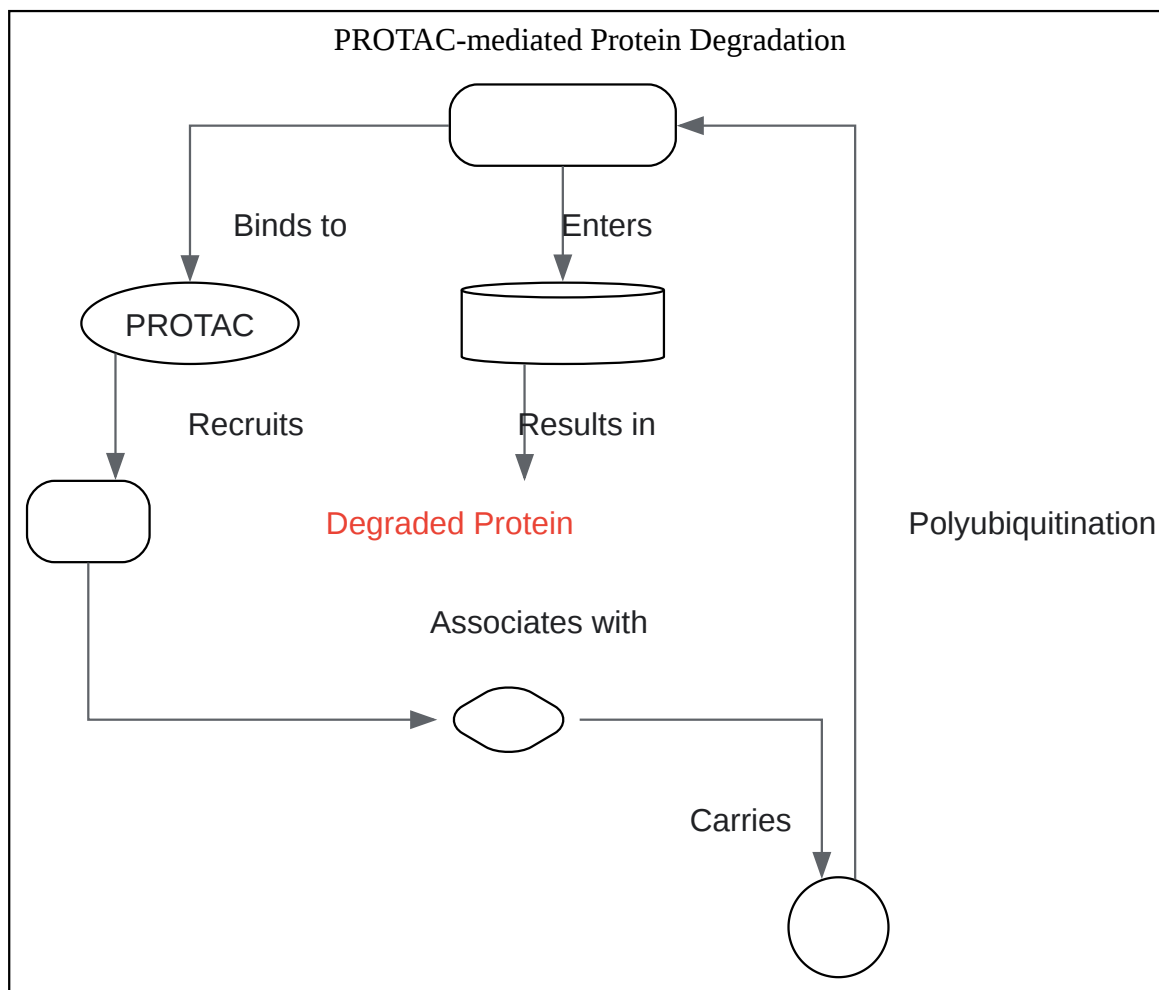
A1: **Pomalidomide-PEG6-Butyl Iodide** is a synthetic molecule that serves as a building block in the development of Proteolysis Targeting Chimeras (PROTACs).^{[1][2][3]} It is composed of three parts:

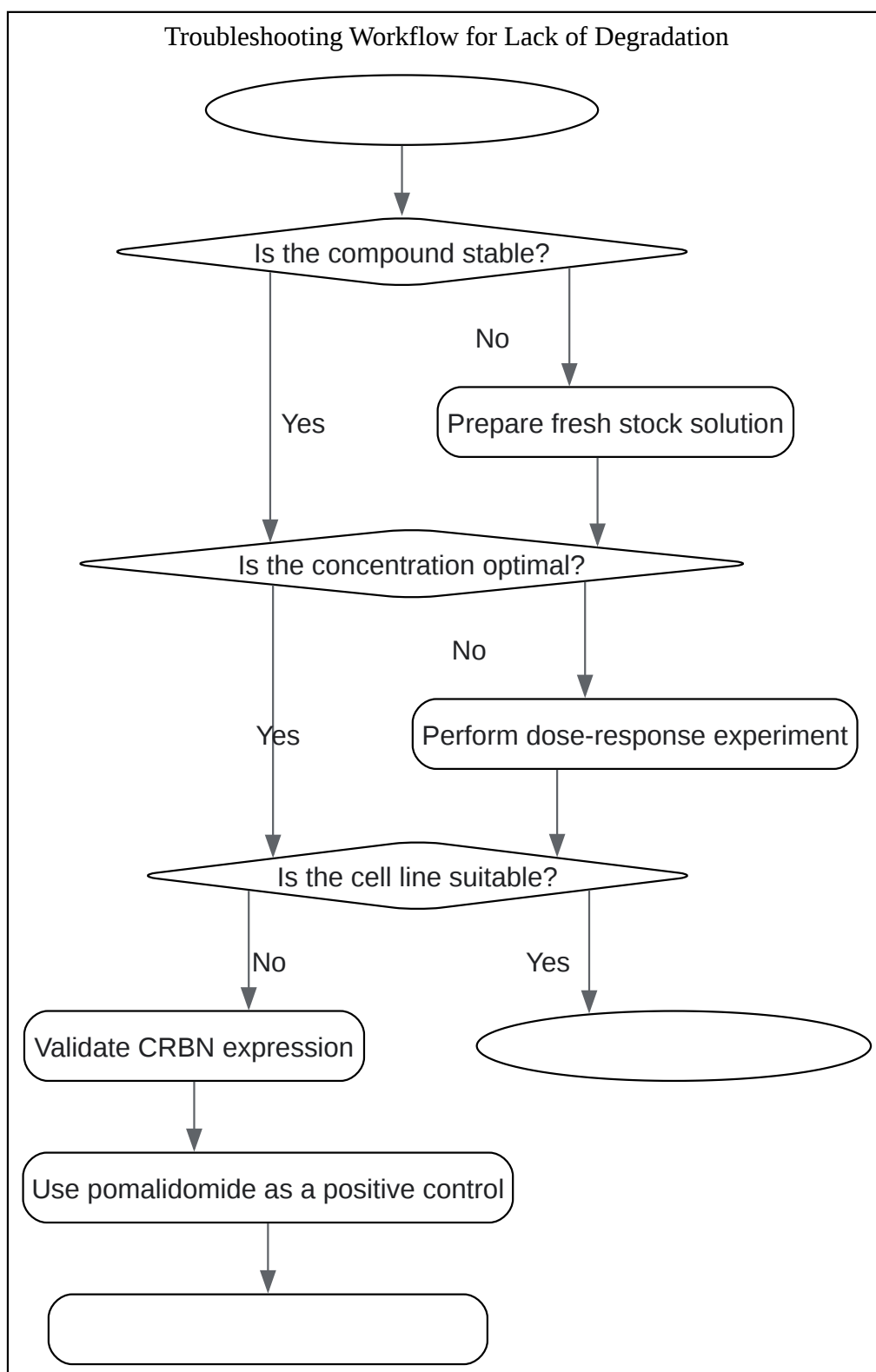
- Pomalidomide: A ligand for the E3 ubiquitin ligase Cereblon (CRBN).^{[4][5][6]}
- PEG6 Linker: A 6-unit polyethylene glycol linker that provides spacing and can improve solubility.
- Butyl Iodide: A reactive group that can be used to attach the molecule to a ligand that binds to a specific target protein.^[3]

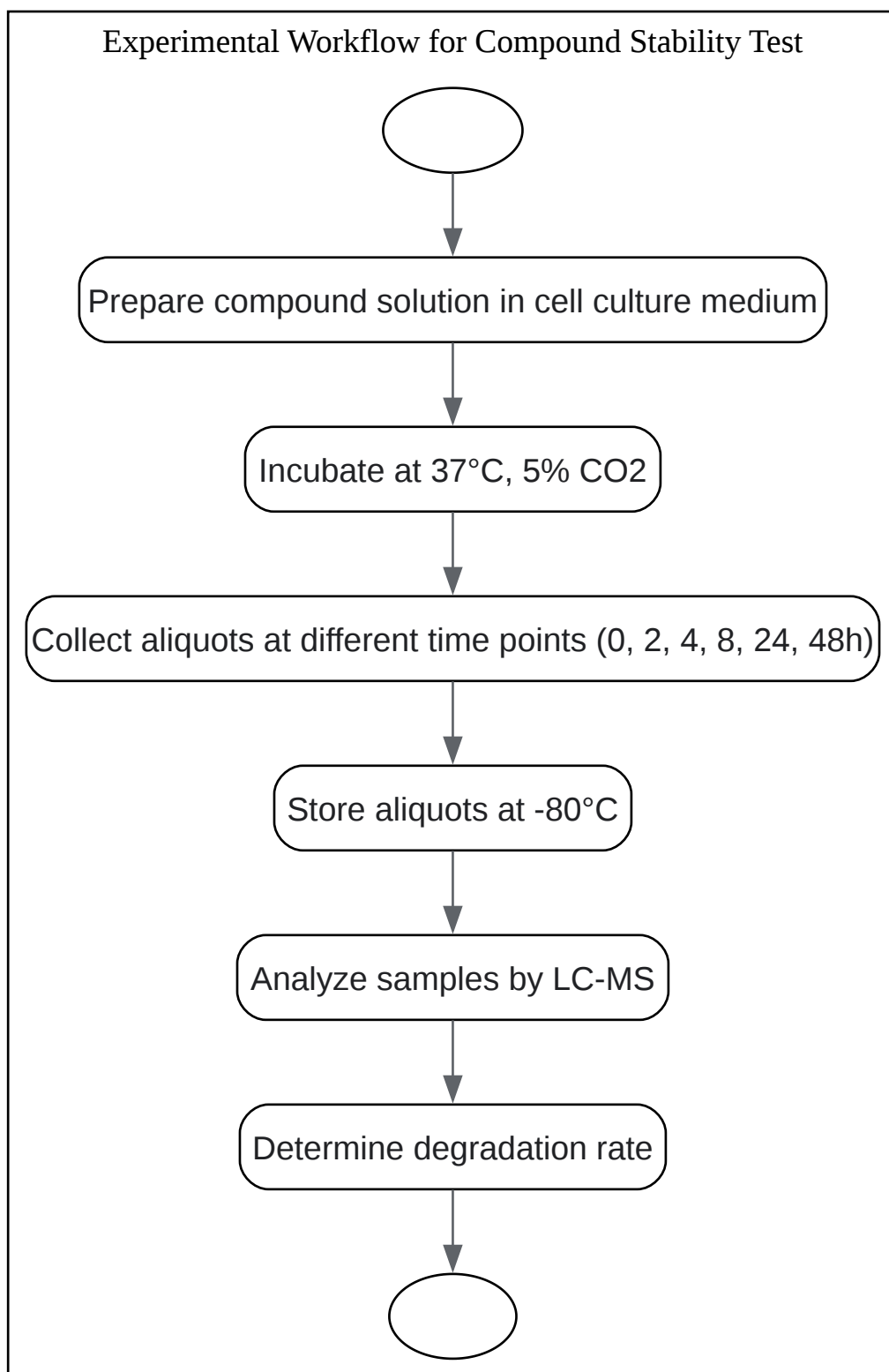
Its primary use is in the synthesis of PROTACs, which are designed to selectively degrade target proteins within the cell.^{[1][3]}

Q2: How does a PROTAC synthesized from **Pomalidomide-PEG6-Butyl Iodide** work?

A2: A PROTAC created using this building block functions by hijacking the cell's natural protein disposal system, the ubiquitin-proteasome pathway. The pomalidomide portion of the PROTAC binds to CRBN, an E3 ubiquitin ligase.^{[4][5]} The other end of the PROTAC binds to the target protein. This brings the target protein and the E3 ligase into close proximity, leading to the ubiquitination of the target protein. The polyubiquitinated protein is then recognized and degraded by the proteasome.







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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Pomalidomide-PEG6-butyl iodide = 95 1835705-74-2 [sigmaaldrich.com]
- 3. Pomalidomide-PEG6-butyl iodide $\geq 95\%$ | 1835705-74-2 [sigmaaldrich.com]
- 4. benchchem.com [benchchem.com]
- 5. bocsci.com [bocsci.com]
- 6. Pomalidomide | Cell Signaling Technology [cellsignal.com]
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